

Technical Support Center: Handling Hygroscopic Indium(III) Chloride Tetrahydrate

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Compound of Interest

Compound Name: Indium(III) chloride tetrahydrate

Cat. No.: B1582226

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Welcome to the technical support center for **Indium(III) chloride tetrahydrate**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the proper handling, storage, and use of this hygroscopic compound in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is **Indium(III) chloride tetrahydrate** and what are its common applications?

A1: **Indium(III) chloride tetrahydrate** ($\text{InCl}_3 \cdot 4\text{H}_2\text{O}$) is a white, crystalline solid that is a hydrated form of indium(III) chloride.^{[1][2]} It is highly soluble in water and acts as a Lewis acid, making it a useful catalyst in various organic reactions, such as Friedel-Crafts acylations and Diels-Alder reactions. Its applications include the synthesis of semiconductors (like indium tin oxide - ITO), thin film coatings for displays, and as a precursor for other indium compounds.^{[2][3]}

Q2: What does "hygroscopic" mean and why is it important for handling **Indium(III) chloride tetrahydrate**?

A2: "Hygroscopic" means that the substance has a strong tendency to absorb moisture from the surrounding air.^{[4][5]} This is a critical property of **Indium(III) chloride tetrahydrate** because the absorption of water can change the compound's effective concentration, leading to inaccuracies in weighing and stoichiometry, which can negatively impact experimental results.^{[6][7]}

Q3: How should I properly store **Indium(III) chloride tetrahydrate**?

A3: To minimize moisture absorption, **Indium(III) chloride tetrahydrate** should be stored in a tightly closed container in a dry and well-ventilated place.^[8] It is often recommended to store it under an inert atmosphere (e.g., argon or nitrogen) and in a desiccator containing a suitable drying agent.^{[9][10]} Always consult the manufacturer's safety data sheet (SDS) for specific storage temperature recommendations.

Q4: What are the primary safety hazards associated with **Indium(III) chloride tetrahydrate**?

A4: **Indium(III) chloride tetrahydrate** is corrosive and can cause severe skin burns and eye damage.^{[1][11]} Inhalation of its dust can irritate the respiratory tract.^[12] Chronic exposure may lead to health issues.^[12] It is crucial to handle this compound in a well-ventilated area, preferably a chemical fume hood, and to wear appropriate personal protective equipment (PPE).^{[11][13]}

Q5: What personal protective equipment (PPE) should I wear when handling this compound?

A5: When handling **Indium(III) chloride tetrahydrate**, you should wear chemical safety goggles or a face shield, protective gloves (check for chemical resistance), and a lab coat.^{[11][14]} If there is a risk of dust formation, a respirator may be necessary.^[11]

Troubleshooting Guides

Problem 1: Inconsistent or lower-than-expected reaction yields.

- Possible Cause: The hygroscopic nature of the **Indium(III) chloride tetrahydrate** may have led to an inaccurate initial weight, resulting in a lower molar amount of the catalyst than intended. The absorbed water can also interfere with moisture-sensitive reactions.
- Solution:
 - Dry the Reagent: Before use, consider drying the **Indium(III) chloride tetrahydrate** under a high vacuum.^{[6][7]} However, be cautious as heating may cause decomposition.^[15]
 - Inert Atmosphere Handling: Weigh and handle the compound inside a glovebox with a dry, inert atmosphere.^[10]

- Quick Weighing: If a glovebox is unavailable, minimize the time the container is open to the atmosphere. Have all weighing materials ready before opening the container.[4]
- Use a Fresh Bottle: If the reagent is old and appears clumpy, it is best to use a new, unopened bottle.[15]

Problem 2: The **Indium(III) chloride tetrahydrate** has formed clumps in the container.

- Possible Cause: This is a clear indication of moisture absorption.[4]
- Solution:
 - Assess Usability: For non-critical applications, the clumps can be broken up with a clean, dry spatula.[4] However, the water content will be unknown.
 - Drying: For more sensitive applications, the material should be dried under vacuum.[6]
 - Discard and Replace: For the most accurate and reliable results, it is recommended to discard the compromised reagent and use a fresh, unopened container.

Problem 3: Difficulty in accurately weighing the compound due to rapid mass increase on the balance.

- Possible Cause: The compound is actively absorbing atmospheric moisture during the weighing process.[7]
- Solution:
 - Weigh by Difference: Pre-weigh a sealed vial containing the compound. Quickly transfer the desired amount to the reaction vessel and re-weigh the vial. The difference in mass is the amount of compound transferred.
 - Use a Glovebox: The most accurate method is to perform the weighing inside a glovebox with a controlled, low-humidity atmosphere.[10]
 - Work Quickly: Minimize the exposure time to the air. Have your spatula and weighing paper/boat ready.[4]

Quantitative Data Summary

Property	Value	Citations
Chemical Formula	$\text{InCl}_3 \cdot 4\text{H}_2\text{O}$	[1][2]
Molecular Weight	293.24 g/mol	[1][2]
Appearance	White to off-white crystalline powder/flakes	[1][2][16]
Solubility in Water	Very soluble	[1]
Melting Point	56 °C	[3]
Decomposition	Decomposes on heating to produce toxic fumes	[3][13]

Experimental Protocols

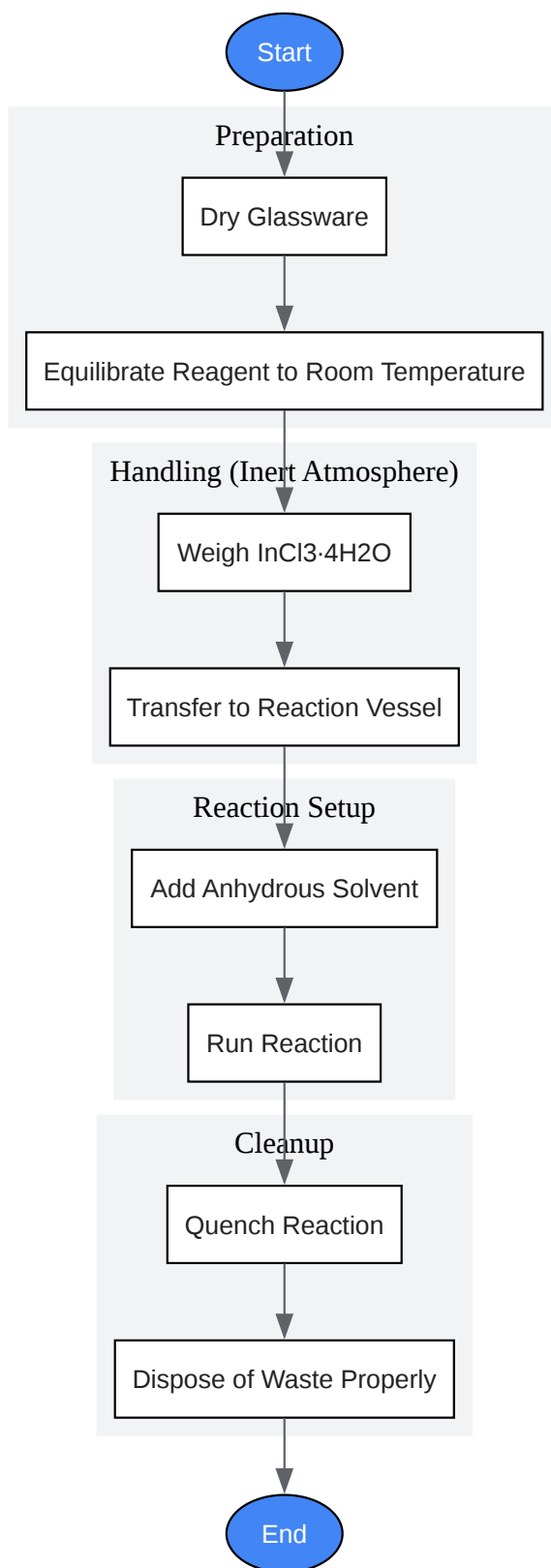
Protocol: Preparation of a 0.1 M Stock Solution of **Indium(III) Chloride Tetrahydrate**

- Objective: To prepare a stock solution of known concentration for use in subsequent experiments.
- Materials:
 - **Indium(III) chloride tetrahydrate** ($\text{InCl}_3 \cdot 4\text{H}_2\text{O}$)
 - Anhydrous solvent (e.g., acetonitrile, THF, ensure compatibility with your reaction)
 - Volumetric flask (e.g., 100 mL)
 - Analytical balance
 - Spatula
 - Syringes and needles (if using Schlenk techniques)
 - Inert atmosphere (glovebox or Schlenk line)

- Procedure:
 - Preparation of Glassware: Ensure all glassware is thoroughly dried in an oven and cooled under a stream of inert gas or in a desiccator.
 - Weighing the Reagent (in a Glovebox):
 - Transfer the required amount of **Indium(III) chloride tetrahydrate** to the glovebox.
 - Place a weighing boat on the analytical balance and tare it.
 - Quickly weigh the desired mass of the compound (for 100 mL of a 0.1 M solution, you will need 2.9324 g).
 - Carefully transfer the weighed solid into the volumetric flask.
 - Weighing the Reagent (without a Glovebox - Weighing by Difference):
 - Weigh a sealed vial containing the **Indium(III) chloride tetrahydrate**.
 - Quickly open the vial and transfer an approximate amount of the solid to the volumetric flask.
 - Immediately reseal the vial and weigh it again. The difference in weight is the exact mass of the compound transferred. Adjust the final volume of the solvent to achieve the desired concentration based on this exact mass.
 - Dissolution:
 - Add a small amount of the anhydrous solvent to the volumetric flask containing the solid.
 - Gently swirl the flask to dissolve the compound.
 - Final Volume Adjustment:
 - Once the solid is completely dissolved, carefully add the anhydrous solvent up to the calibration mark on the volumetric flask.

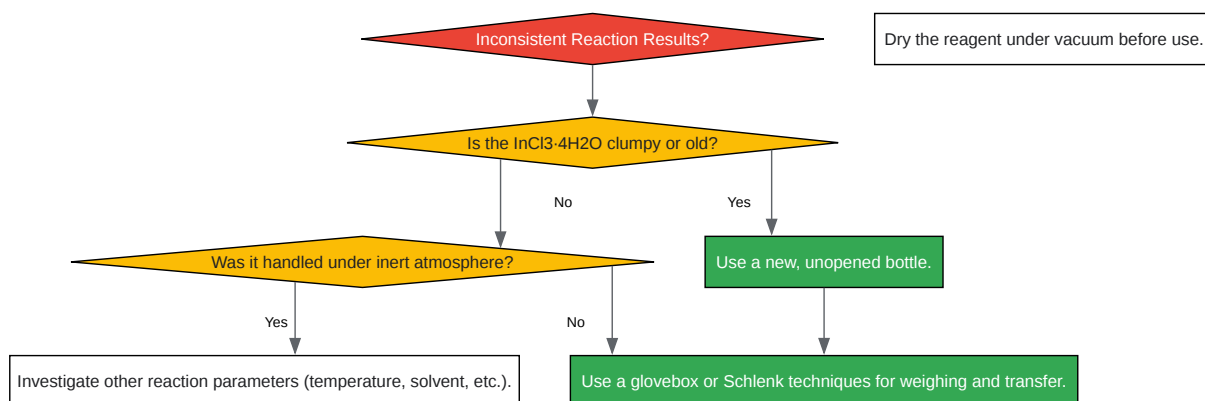
- Stopper the flask and invert it several times to ensure the solution is homogeneous.
- Storage:
 - Store the prepared solution in a tightly sealed container, preferably with a septum, under an inert atmosphere. Store in a cool, dry place.

Visualizations



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Caption: Experimental workflow for handling hygroscopic reagents.



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Caption: Troubleshooting inconsistent experimental results.

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